

Potential for GSK3368715 degradation in cell culture media

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Compound of Interest

Compound Name: GSK3368715 hydrochloride

Cat. No.: B8209998 Get Quote

Technical Support Center: GSK3368715

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with GSK3368715. The information is designed to address potential issues related to the compound's stability and degradation in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is GSK3368715 and what is its mechanism of action?

GSK3368715, also known as EPZ019997, is a potent, reversible, and orally active inhibitor of Type I protein arginine methyltransferases (PRMTs).[1][2][3] It functions as an S-adenosyl-L-methionine (SAM) uncompetitive inhibitor, binding to the enzyme-substrate complex.[1][3] By inhibiting Type I PRMTs, GSK3368715 modulates the methylation of arginine residues on proteins, which can impact various cellular processes including gene regulation, signal transduction, RNA processing, and DNA damage repair.[4] This inhibition leads to a reduction in asymmetric dimethylarginine (aDMA) levels.[5]

Q2: What are the recommended storage conditions for GSK3368715?

Proper storage is crucial to maintain the integrity of GSK3368715. Recommendations vary slightly between suppliers, but the general consensus is as follows:



Form	Storage Temperature	Duration	Source(s)
Solid (Powder)	-20°C	3 to 4 years	[1][5][6]
4°C	2 years	[1]	
Stock Solution (in DMSO)	-80°C	6 months to 1 year	[1][5]
-20°C	1 month	[1][5]	

Q3: How should I prepare a stock solution of GSK3368715?

GSK3368715 is typically dissolved in dimethyl sulfoxide (DMSO).[5][6] Due to the hygroscopic nature of DMSO, which can affect solubility, it is recommended to use fresh, anhydrous DMSO for preparing stock solutions.[5]

Troubleshooting Guide: Potential Degradation in Cell Culture Media

While specific data on the degradation of GSK3368715 in cell culture media is limited, this guide provides best practices and methods to assess its stability in your specific experimental setup.

Issue: Inconsistent or weaker than expected results in multi-day cell culture experiments.

This could be due to the degradation of GSK3368715 in the cell culture medium over time.

Troubleshooting Steps:

- Media Refreshment: For long-term experiments, consider replacing the media with freshly prepared GSK3368715 at regular intervals (e.g., every 24-48 hours). This is the most straightforward way to ensure a consistent concentration of the active compound.
- Assess Compound Stability in Your Media: If you suspect degradation is a significant factor, you can perform a simple experiment to test the stability of GSK3368715 in your specific cell culture medium.



Workflow for Stability Assessment:



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Workflow for assessing GSK3368715 stability in cell culture medium.

- Control for Light Exposure: While there is no specific data on the light sensitivity of GSK3368715, it is a general good practice to protect solutions of small molecules from direct light, especially during long-term incubations.
- pH of the Medium: Ensure the pH of your cell culture medium remains stable throughout the experiment, as significant pH shifts can affect the stability of many small molecules.

Experimental Protocols

Protocol 1: Preparation of GSK3368715 Stock Solution

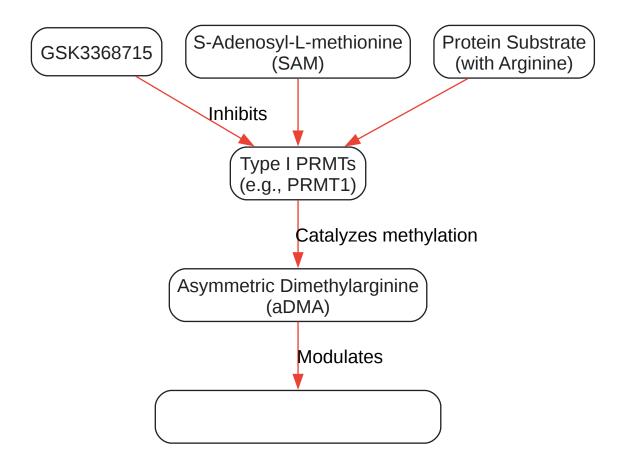
- Materials:
 - GSK3368715 powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Equilibrate the GSK3368715 powder to room temperature before opening the vial to prevent condensation.
 - Based on the desired stock concentration (e.g., 10 mM), calculate the required amount of GSK3368715 and DMSO.



- Add the appropriate volume of anhydrous DMSO to the vial of GSK3368715 powder.
- Vortex or sonicate briefly to ensure complete dissolution. Gentle warming (to 60°C) may be necessary for higher concentrations.[1]
- Aliquot the stock solution into smaller volumes in sterile tubes to avoid repeated freezethaw cycles.[5]
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage as per the stability data table.

Signaling Pathway

GSK3368715 inhibits Type I PRMTs, which are responsible for the asymmetric dimethylation of arginine residues on both histone and non-histone proteins. This inhibition can affect multiple downstream signaling pathways.



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Inhibition of Type I PRMTs by GSK3368715 and its effect on downstream signaling.

Quantitative Data

Table 1: Inhibitory Potency of GSK3368715 Against Type I PRMTs

Target PRMT	IC50 (nM)	Source(s)
PRMT1	3.1	[1][4]
PRMT3	48	[1][4]
PRMT4	1148	[1][4]
PRMT6	5.7	[1][4]
PRMT8	1.7	[1][4]

This table displays the half-maximal inhibitory concentration (IC50) values of GSK3368715 against a panel of Type I protein arginine methyltransferases, demonstrating its high potency and selectivity.[4]

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